

2,2-Dimethyl-1,3-dithiane CAS number and molecular formula

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Compound of Interest

Compound Name: 2,2-Dimethyl-1,3-dithiane

Cat. No.: B15486660

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An In-Depth Technical Guide to 2,2-Dimethyl-1,3-dithiane

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2,2-Dimethyl-1,3-dithiane**, a key intermediate in organic synthesis. This document details its chemical identity, physical properties, and spectroscopic data. A representative experimental protocol for its synthesis is provided, alongside a discussion of its primary application as a protecting group for carbonyl compounds. While this compound is a valuable tool in chemical synthesis, this guide also notes the current lack of available data regarding its specific biological activity and involvement in signaling pathways.

Chemical Identity and Properties

2,2-Dimethyl-1,3-dithiane is a sulfur-containing heterocyclic organic compound. It is a derivative of 1,3-dithiane with two methyl groups attached to the C2 position.

Table 1: Chemical Identifiers and Molecular Properties

Identifier	Value
CAS Number	6007-22-3[1][2]
Molecular Formula	C6H12S2[1]
IUPAC Name	2,2-dimethyl-1,3-dithiane[1]
Molecular Weight	148.29 g/mol
Canonical SMILES	CC1(SCCCS1)C
InChI Key	YRFVUSVRBICMRJ-UHFFFAOYSA-N

Table 2: Physical and Chemical Properties

Property	Value
Appearance	White crystalline solid
Boiling Point	78-80 °C at 13 mmHg
Melting Point	43-45 °C
Solubility	Soluble in organic solvents such as chloroform and dichloromethane.

Synthesis of 2,2-Dimethyl-1,3-dithiane

The most common method for the synthesis of **2,2-Dimethyl-1,3-dithiane** is the acid-catalyzed reaction of acetone with 1,3-propanedithiol. This reaction is a standard procedure for the formation of dithioacetals, which serve as protecting groups for carbonyl functionalities.

Experimental Protocol: Synthesis from Acetone and 1,3-Propanedithiol

This protocol is a representative procedure based on general methods for 1,3-dithiane formation.

Materials:

- Acetone
- 1,3-Propanedithiol
- Boron trifluoride diethyl etherate (BF₃·OEt₂) or another suitable Lewis acid
- Dichloromethane (CH₂Cl₂) or another suitable solvent
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- To a solution of 1,3-propanedithiol (1 equivalent) in dichloromethane, acetone (1.1 equivalents) is added.
- The mixture is cooled to 0 °C in an ice bath.
- Boron trifluoride diethyl etherate (0.1 equivalents) is added dropwise to the stirred solution.
- The reaction is allowed to warm to room temperature and stirred for 2-4 hours, or until thin-layer chromatography (TLC) indicates the consumption of the starting material.
- The reaction is quenched by the slow addition of a saturated sodium bicarbonate solution.
- The organic layer is separated, and the aqueous layer is extracted with dichloromethane.
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and filtered.
- The solvent is removed under reduced pressure to yield the crude product.
- The crude product can be purified by recrystallization or column chromatography on silica gel.

Spectroscopic Data

Spectroscopic data is crucial for the characterization of **2,2-Dimethyl-1,3-dithiane**.

Table 3: Spectroscopic Data

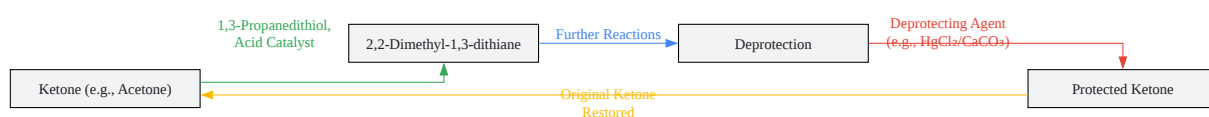
Technique	Data
¹³ C NMR	Spectral data available.[1][3]
GC-MS	Mass spectrometry data available.[1]

Applications in Organic Synthesis

The primary application of **2,2-Dimethyl-1,3-dithiane** in organic synthesis is as a protecting group for the carbonyl functionality of ketones. The dithiane group is stable to a wide range of reaction conditions, including those involving nucleophiles and bases.

Protection of Carbonyl Groups

The formation of the **2,2-dimethyl-1,3-dithiane** from a ketone is a reversible process, making it an effective protecting group.



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Caption: General workflow for the use of 1,3-dithianes as protecting groups.

Biological Activity and Signaling Pathways

Despite the utility of the 1,3-dithiane core in some biologically active molecules, there is a notable lack of specific data on the biological activity or the involvement in any signaling

pathways for **2,2-Dimethyl-1,3-dithiane** itself. A search of the scientific literature did not yield any studies focused on its effects in biological systems or its potential as a modulator of cellular signaling. Its primary role appears to be confined to that of a synthetic intermediate in the field of organic chemistry.

Conclusion

2,2-Dimethyl-1,3-dithiane is a well-characterized compound with a defined role in organic synthesis, primarily as a protecting group for ketones. Its synthesis is straightforward, and its chemical and physical properties are well-documented. For researchers in synthetic and medicinal chemistry, it remains a useful building block. However, for professionals in drug development focusing on biological targets and signaling pathways, there is currently no evidence to suggest that **2,2-Dimethyl-1,3-dithiane** possesses direct biological activity that would warrant further investigation in that context. Future studies may uncover unforeseen biological properties, but based on current knowledge, its value lies in its synthetic applications.

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